

"tert-Butyl 2-(4-aminophenoxy)ethylcarbamate" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl 2-(4-aminophenoxy)ethylcarbamate*

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A Technical Guide to tert-Butyl 2-(4-aminophenoxy)ethylcarbamate

This guide provides core technical specifications for **tert-Butyl 2-(4-aminophenoxy)ethylcarbamate**, a chemical compound relevant to professionals in research, chemical synthesis, and drug development. The information is presented to facilitate quick reference and integration into experimental and developmental workflows.

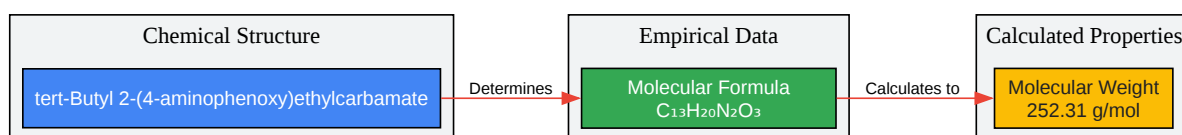
Chemical Identity and Properties

The fundamental molecular properties of **tert-Butyl 2-(4-aminophenoxy)ethylcarbamate** are summarized below. These data points are essential for stoichiometric calculations, analytical characterization, and regulatory documentation.

Property	Value
Molecular Formula	C ₁₃ H ₂₀ N ₂ O ₃ [1][2][3]
Molecular Weight	252.31 g/mol [1][3]
CAS Number	159184-15-3[1][3]
InChI Key	IBXPLCWUDLAXJC-UHFFFAOYSA-N[2]
Physical Form	Solid

Logical Relationship: Structure to Properties

The molecular formula dictates the molecular weight and informs the potential chemical reactivity and physical characteristics of the compound. The workflow from chemical structure to its empirical formula and finally to its molecular weight is a foundational concept in chemistry.



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Caption: From Structure to Molecular Weight.

This document is intended for a technical audience and assumes a foundational understanding of chemical principles. The provided data is aggregated from publicly available chemical databases and supplier specifications.

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References

- 1. scbt.com [scbt.com]
- 2. tert-Butyl 2-(4-aminophenoxy)ethylcarbamate - AbacipharmTech-Global Chemical supplier [abacipharma.com]
- 3. tert-Butyl 2-(4-aminophenoxy)ethylcarbamate - CAS:159184-15-3 - Sunway Pharm Ltd [3wpharm.com]
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